Biological Activity of Phenylethyl-acetamide Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*2-iodo-N-(2-phenylethyl)acetamide*
CAS No.:	*64297-97-8*
Cat. No.:	*B2887889*

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Executive Summary

The

-phenethylacetamide scaffold (also known as

-phenylethylacetamide) represents a privileged structure in medicinal chemistry, distinct from its shorter-chain analogue, phenylacetamide. Characterized by a phenethylamine backbone acylated at the nitrogen position, this moiety is naturally occurring (e.g., in marine bacteria like Aquimarina sp. and Xenorhabdus sp.) and serves as a critical pharmacophore for synthetic derivatives.

This guide analyzes the biological activity of phenylethyl-acetamide derivatives, focusing on two primary therapeutic axes: anti-metastatic activity via TGF-

pathway modulation and antimicrobial/anti-inflammatory efficacy. Unlike generic amide reviews, this document isolates the specific contributions of the ethyl linker and acetamide cap to biological selectivity.

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Structural Basis & Structure-Activity Relationship (SAR)

The core structure,

-(2-phenylethyl)acetamide, consists of a lipophilic phenyl ring connected by a flexible ethyl spacer to a polar acetamide group.

Key SAR Determinants

- The Ethyl Linker: Critical for flexibility. Direct attachment of the nitrogen to the ring (phenylacetamide/anilides) often shifts activity toward herbicide or analgesic profiles (e.g., acetaminophen), whereas the ethyl linker mimics endogenous neurotransmitters (serotonin, melatonin) and allows binding to deep hydrophobic pockets in enzymes like Matrix Metalloproteinases (MMPs).
- The Amide Nitrogen: Must remain secondary (

) for hydrogen bond donation.

  -methylation often reduces potency in anti-inflammatory assays but may improve blood-brain barrier (BBB) penetration.
- Ring Substitution:
  - Para-substitution (e.g., 4-fluoro, 4-nitro) significantly enhances cytotoxic and anti-inflammatory potential by altering the electronic density of the ring.
  - Bulky phenoxy groups at the 2-position of the acetamide side chain (2-phenoxy-

    -phenethylacetamide) create "dual-binding" modes, enhancing analgesic activity.

Pharmacological Profiles[1][2][3][4][5]

Anti-Metastatic and Anti-Cancer Activity

Recent isolation of

-phenethylacetamide from the marine bacterium Aquimarina sp. MC085 has revealed potent inhibition of Epithelial-Mesenchymal Transition (EMT).

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- Mechanism: The compound inhibits the expression of MMP-2 (Matrix Metalloproteinase-2), a key enzyme that degrades type IV collagen, allowing cancer cells to metastasize.
- Pathway: It downregulates the TGF-

  /Smad signaling pathway, preventing the nuclear translocation of Smad complexes that drive the transcription of mesenchymal markers.

Antimicrobial and Anti-Inflammatory Activity[6][7][8]

- Antimicrobial: Derivatives synthesized from phenethylamine show efficacy against Staphylococcus aureus and Xanthomonas species. The mechanism involves membrane depolarization facilitated by the amphiphilic nature of the phenylethyl-acetamide scaffold.
- Analgesic: 2-(Substituted phenoxy)-

  -(1-phenylethyl)acetamide derivatives have demonstrated significant anti-inflammatory activity in carrageenan-induced paw edema models, comparable to standard NSAIDs.

Mechanistic Visualization

The following diagram illustrates the specific intervention point of

-phenethylacetamide within the TGF-

signaling cascade, preventing cancer cell metastasis.

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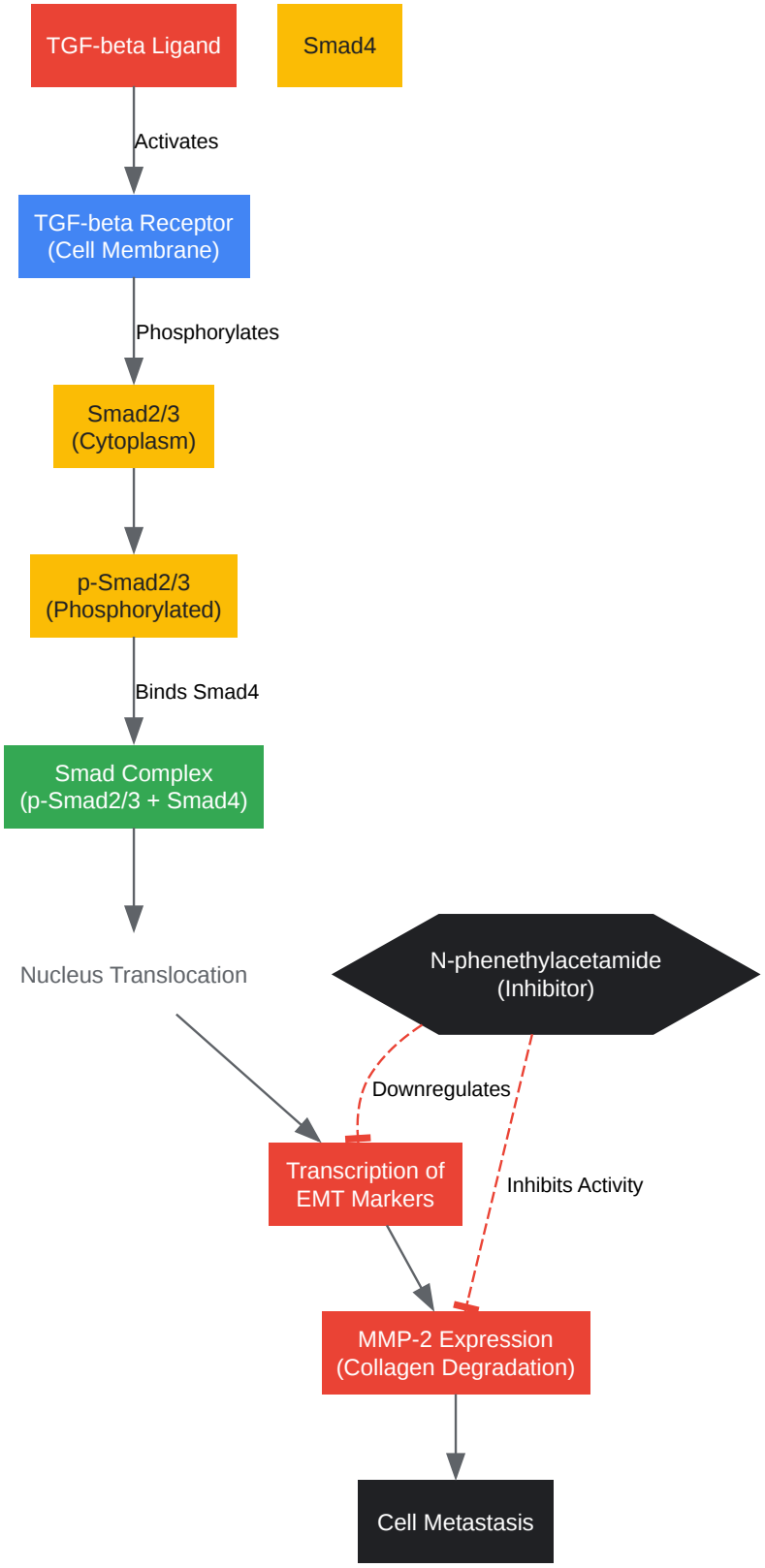

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Figure 1: Mechanism of action showing N-phenethylacetamide inhibition of TGF-

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mediated MMP-2 expression.[1]

Experimental Protocols

Synthesis of -(2-Phenylethyl)acetamide Derivatives

Principle: Nucleophilic acyl substitution using the Leuckart pathway or direct acylation. This protocol uses the acyl chloride method for high yield and purity.

Reagents:

- 2-Phenylethylamine (1.0 eq)
- Acetyl chloride (or substituted acyl chloride) (1.2 eq)
- Triethylamine (TEA) (1.5 eq)
- Dichloromethane (DCM) (anhydrous)

Workflow:

- Preparation: Dissolve 2-phenylethylamine (10 mmol) and TEA (15 mmol) in 20 mL anhydrous DCM under nitrogen atmosphere. Cool to 0°C.
- Addition: Dropwise add Acetyl chloride (12 mmol) dissolved in 5 mL DCM over 15 minutes. Maintain temperature < 5°C to prevent di-acylation.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:3).
- Workup: Wash the organic layer with 1N HCl (2 x 10 mL) to remove unreacted amine, followed by sat. NaHCO

  (2 x 10 mL) and brine.
- Purification: Dry over anhydrous Na

  SO

  , filter, and concentrate in vacuo. Recrystallize from Ethanol/Water.

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MMP-2 Inhibition Assay (Gelatin Zymography)

Purpose: To quantify the suppression of MMP-2 enzymatic activity by the derivative.

- Cell Culture: Seed A549 (lung carcinoma) cells and treat with TGF-

  (5 ng/mL) to induce EMT, alongside varying concentrations of the test compound (10, 25, 50

  M).
- Sample Collection: After 24-48h, collect the conditioned media (supernatant).
- Electrophoresis: Mix supernatant with non-reducing sample buffer. Load onto a 10% SDS-PAGE gel containing 0.1% gelatin. Do not boil samples.
- Renaturation: Wash gel in 2.5% Triton X-100 for 30 mins to remove SDS and renature the MMP enzymes.
- Incubation: Incubate gel in development buffer (50 mM Tris-HCl, 10 mM CaCl

  , pH 7.5) at 37°C for 18-24 hours.
- Staining: Stain with Coomassie Blue R-250. MMP-2 activity appears as clear bands against a blue background.
- Quantification: Scan and analyze band intensity using ImageJ.

Quantitative Data Summary

The following table summarizes the biological activity of

-phenethylacetamide compared to standard reference drugs.

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Compound	Target/Assay	IC / Effective Conc.	Reference Standard	Relative Potency
-phenethylacetamide	MMP-2 Inhibition (A549)	25 M	GM6001 (Broad MMP inhibitor)	Moderate
-phenethylacetamide	Xanthomonas oryzae (Antibacterial)	150 M	Bismerthiazol	Superior
Derivative 3c*	Anti-inflammatory (Paw Edema)	20 mg/kg (in vivo)	Indomethacin (10 mg/kg)	High

*Derivative 3c:

-(1-(4-chlorophenyl)ethyl)-2-(4-nitrophenoxy)acetamide [Source: Rani et al.][2][3][4]

Synthesis & Screening Workflow

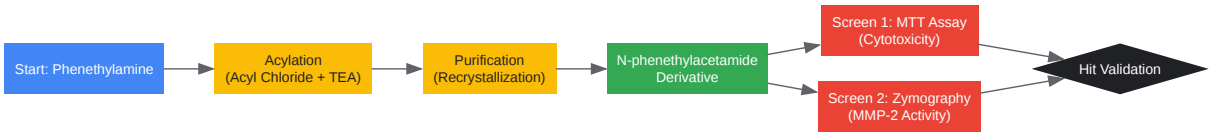

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Figure 2: Integrated workflow for the synthesis and biological evaluation of phenylethyl-acetamide derivatives.

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